

Comprehensive Safety and Handling Guide for Ethyl Caprate

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Compound of Interest

Compound Name: Ethyl caprate

Cat. No.: B1671640

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl caprate** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

Ethyl caprate is a colorless liquid with a fruity odor.^[1] Its key physical and chemical properties are summarized below for quick reference.

Property	Value
Synonyms	Ethyl decanoate, Decanoic acid, ethyl ester
CAS Number	110-38-3
Molecular Formula	C12H24O2
Melting Point	-20°C[1][2]
Boiling Point	243-245°C[1][2]
Flash Point	93°C - 102°C (closed cup)[1][2]
Relative Density	0.862 - 0.868 g/cm ³ at 25°C[1][2]
Solubility	Insoluble in water; soluble in alcohol and most fixed oils.[1][2]
Vapor Density	6.92 (Air = 1.0)[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Ethyl caprate is classified as a skin and eye irritant.[3] Prolonged exposure may lead to respiratory irritation and dermatitis.[3] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Operation	Required Personal Protective Equipment (PPE)
Routine Handling & Transfer	- Nitrile gloves- Safety glasses with side shields (conforming to EN 166 or NIOSH standards)[1]- Laboratory coat
Weighing & Aliquoting	- Nitrile gloves- Safety goggles or face shield[4] [5]- Laboratory coat- Work in a well-ventilated area or chemical fume hood.
Spill Cleanup	- Chemical-resistant gloves (Nitrile)- Safety goggles or face shield- Impervious clothing or chemical-resistant suit[4]- Respiratory protection may be required depending on the spill size and ventilation.[4]
Firefighting	- Self-contained breathing apparatus (SCBA)[4] [6]- Flame retardant coat and full protective gear[6]

Operational and Disposal Plans

The following procedural guidance outlines the lifecycle of **Ethyl caprate** within a laboratory setting, from receipt to disposal.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Storage Location:** Store in a cool, dry, and well-ventilated place away from heat, open flames, and ignition sources.[4][7]
- **Container Integrity:** Keep the container tightly closed when not in use. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1]
- **Incompatible Materials:** Store separately from strong oxidizing agents, strong acids, and strong bases.[3]

Safe Handling and Use

- Ventilation: Handle **Ethyl caprate** in a well-ventilated area. For procedures that may generate aerosols or vapors, use a chemical fume hood.
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.^[5] Do not breathe vapors or mist.^[4] Wash hands thoroughly after handling, before breaks, and at the end of the workday.^{[1][4]}
- Electrostatic Discharge: Take precautionary measures against static discharges. All equipment used when handling the product must be grounded.^[7]
- Clothing: Remove any contaminated clothing and wash it before reuse.^[1]

Emergency Procedures

In the event of exposure or a spill, follow these immediate steps. Always show the Safety Data Sheet (SDS) to attending medical personnel.^{[1][2]}

Emergency Type	Immediate Action Plan
Skin Contact	1. Immediately remove contaminated clothing. [1]2. Wash the affected area with soap and plenty of water.[2]3. Consult a physician if irritation persists.[1][2]
Eye Contact	1. Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[1] [4]2. Consult a physician as a precaution.[1][4]
Inhalation	1. Move the person to fresh air.[2]2. If breathing is difficult or stops, provide artificial respiration. [2]3. Consult a physician.[1][2]
Ingestion	1. DO NOT induce vomiting.[1][4]2. Rinse the mouth thoroughly with water.[1][2]3. Never give anything by mouth to an unconscious person.[1] [2]4. Consult a physician immediately.[1][2]
Small Spill	1. Ensure adequate ventilation and wear appropriate PPE.2. Absorb the spill with an inert, non-combustible material such as dry sand, earth, or vermiculite.[7]3. Collect the absorbed material and place it into a suitable, closed container for disposal.[1][2]
Large Spill	1. Evacuate the area and eliminate all ignition sources.[4]2. Prevent the spill from entering drains or waterways.[1][4][7]3. Dike the spilled material if possible.[7]4. Contain and collect the spillage using non-sparking tools and place it in a designated container for disposal.[4]

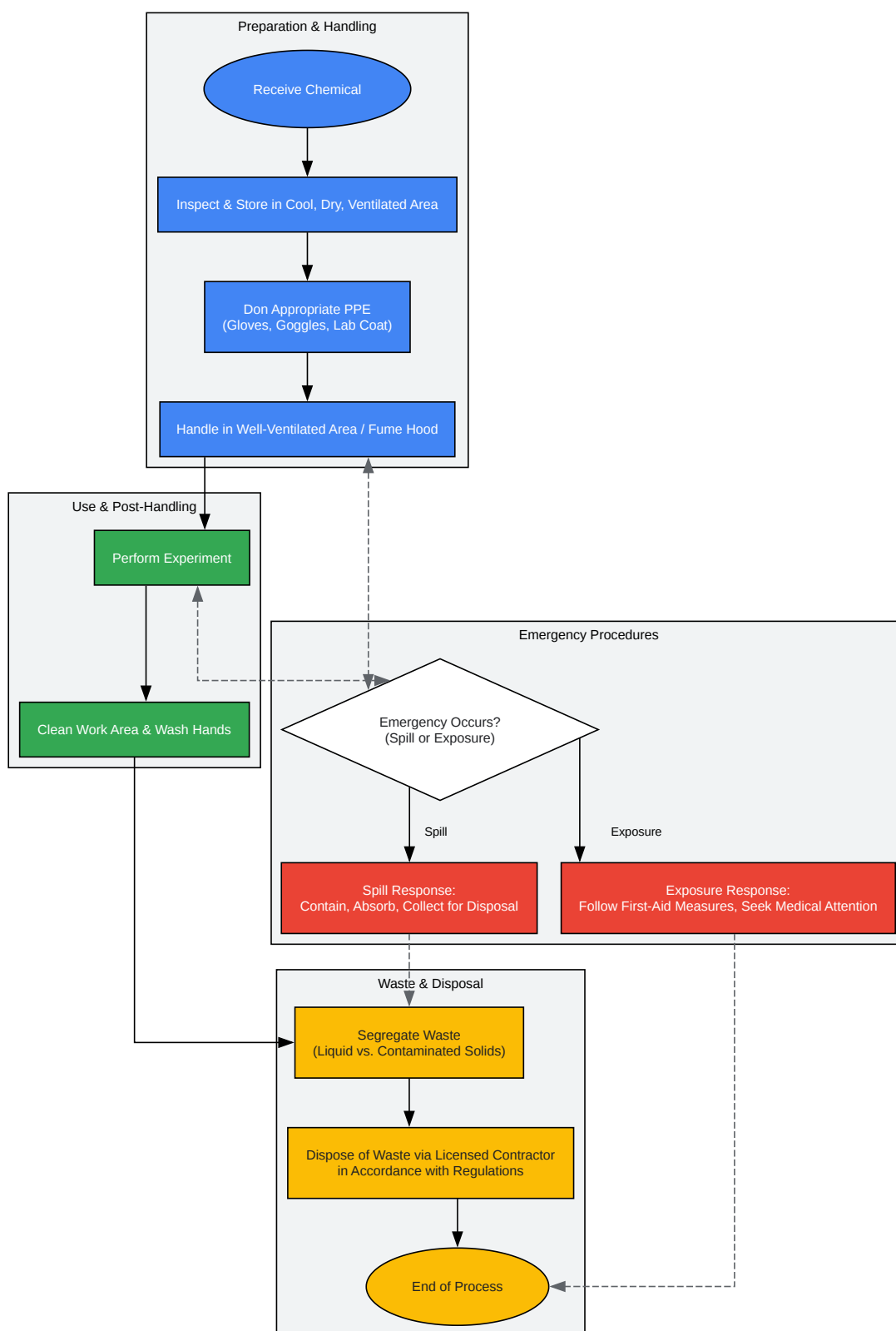
Disposal Plan

All waste materials must be disposed of in accordance with local, regional, and national regulations.[3] Do not allow the product to enter drains or the environment.[3][7]

- Waste **Ethyl Caprate**: Collect surplus and non-recyclable solutions in a suitable, labeled, and closed container. Offer the waste to a licensed disposal company.[4]
- Contaminated Materials: Absorbent materials, contaminated gloves, and other disposable PPE should be placed in a sealed container and disposed of as hazardous waste.[2]
- Empty Containers: Handle uncleaned containers as you would the product itself. Do not reuse empty containers.

Workflow for Handling Ethyl Caprate

The following diagram illustrates the logical workflow for the safe handling and disposal of **Ethyl caprate**, including key decision points and safety protocols.



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Caption: Workflow for the safe handling of **Ethyl caprate**.

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